

Kif15-IN-1 Application Notes and Protocols for Cancer Cell Lines

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Compound of Interest

Compound Name: Kif15-IN-1

Cat. No.: B608343

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Introduction

Kif15-IN-1 is a small molecule inhibitor of the kinesin family member 15 (Kif15), a motor protein essential for proper mitotic spindle formation.[1] Kif15 is frequently overexpressed in various cancers and has been identified as a key factor in the development of resistance to certain chemotherapeutics, particularly those targeting another mitotic kinesin, Eg5.[2] Inhibition of Kif15, especially in combination with Eg5 inhibitors, presents a promising strategy to overcome this resistance and enhance anti-cancer efficacy.[2] These application notes provide recommended concentrations and detailed protocols for the use of **Kif15-IN-1** in cancer cell line research.

Mechanism of Action

Kif15-IN-1 functions by arresting the Kif15 motor in a microtubule-bound state. This action inhibits the motor's motility without disrupting its ability to crosslink microtubules, ultimately leading to mitotic arrest and subsequent cell death in cancer cells dependent on Kif15 for proliferation.

Recommended Concentrations

The optimal concentration of **Kif15-IN-1** can vary significantly depending on the cancer cell line, experimental endpoint (e.g., growth inhibition vs. apoptosis induction), and whether it is

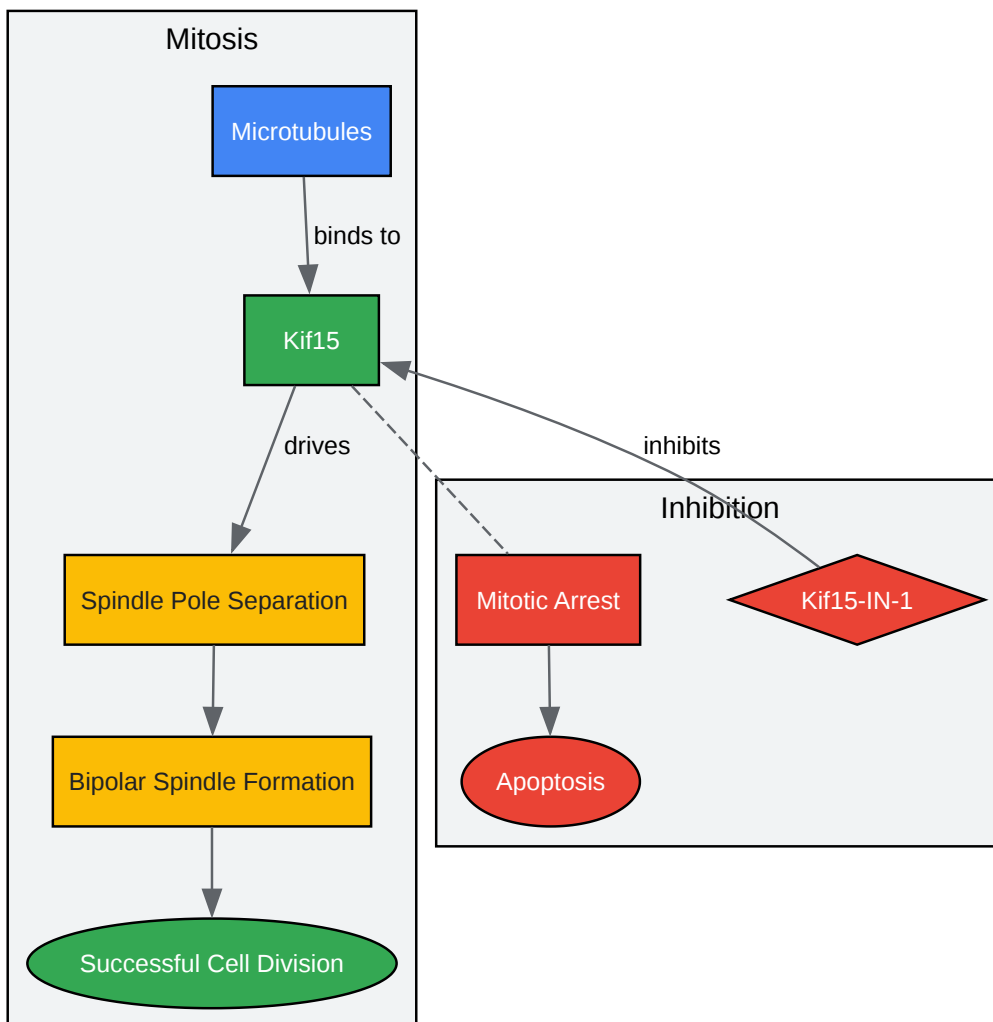
used as a single agent or in combination with other drugs. The following table summarizes reported effective concentrations.

Cell Line	Assay Type	Concentration/ Effect	Incubation Time	Reference
MDA-MB-231 (Breast Cancer)	MTT Assay	GI50: 57.95 ± 3.99 µM	48 hours	[1]
MDA-MB-231 (Breast Cancer)	MTT Assay	GI50: 85.94 ± 4.75 µM	24 hours	[1]
MCF7 (Breast Cancer)	MTT Assay	GI50: 61.9 ± 0.8 µM	48 hours	[1]
MCF7 (Breast Cancer)	MTT Assay	GI50: 93.17 ± 3.82 µM	24 hours	[1]
HeLa (Cervical Cancer)	Cell Viability	20 µM (synergistic with Eg5 inhibitors)	72 hours	[2]
Recombinant Kif15	Microtubule Gliding Assay	IC50: 0.2 µM	Not Applicable	[3]
Recombinant Kif15	Microtubule Gliding Assay	60 µM (sufficient to eliminate motility)	Not Applicable	[2]

Note: GI50 (Growth Inhibition 50) is the concentration of a drug that inhibits cell growth by 50%. IC50 (Inhibitory Concentration 50) is the concentration of a drug that inhibits a specific biological or biochemical function by 50%.

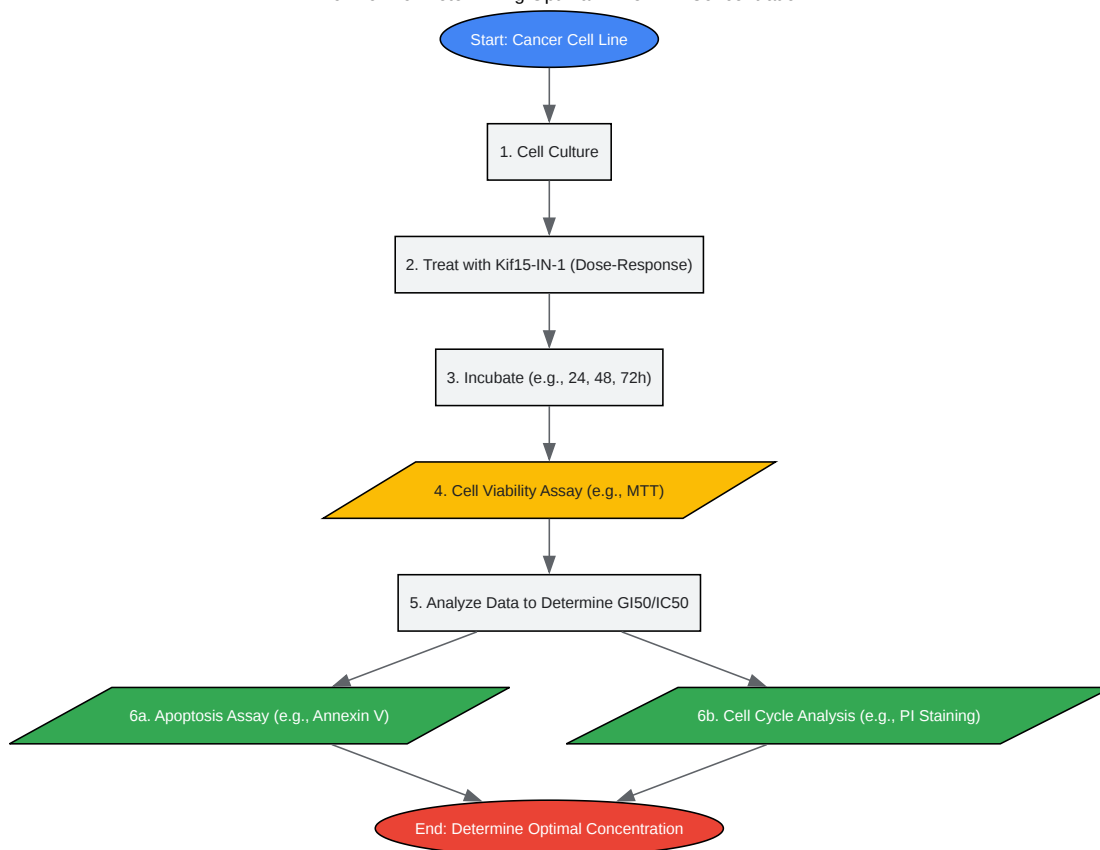
Signaling Pathway and Experimental Workflow

Kif15 Signaling in Mitosis and Inhibition by Kif15-IN-1

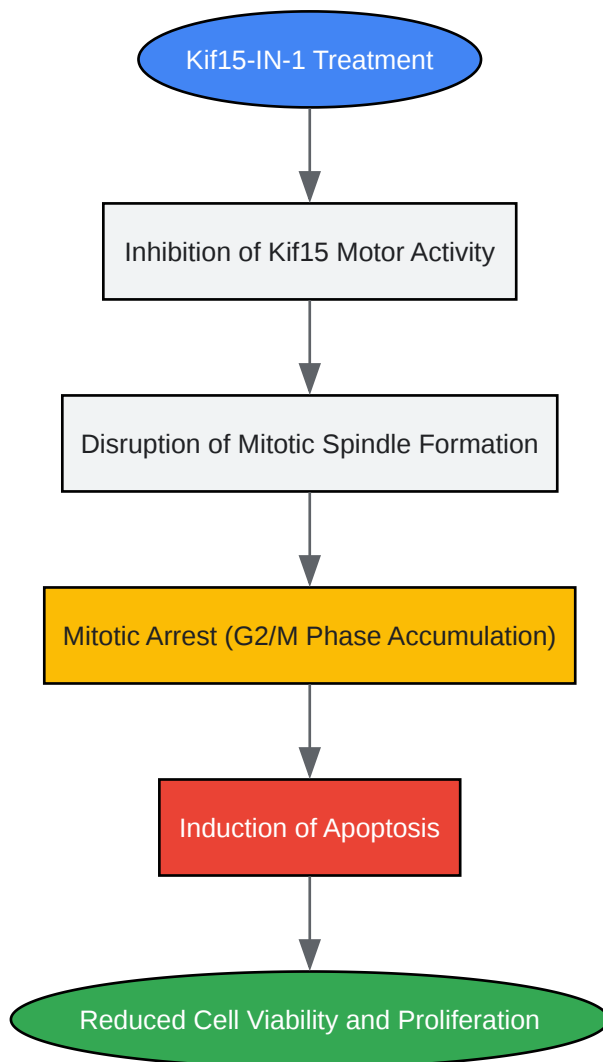
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Caption: **Kif15-IN-1** inhibits Kif15, leading to mitotic arrest and apoptosis.

Workflow for Determining Optimal Kif15-IN-1 Concentration



Logical Flow of Kif15-IN-1's Cellular Effects



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